

An In-depth Technical Guide to Undecenoyl Chloride: Chemical Properties and Reactivity

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Compound of Interest

Compound Name: Undecenoyl chloride

Cat. No.: B1583328

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Undecenoyl chloride, also known as **10-undecenoyl chloride**, is a highly reactive bifunctional molecule that serves as a critical building block in various fields of chemical synthesis.^[1] Its structure, featuring a terminal double bond and a reactive acyl chloride group, makes it a versatile reagent for introducing a C11 aliphatic chain with terminal unsaturation into a wide range of molecules. This guide provides a comprehensive overview of its chemical properties, reactivity, and key experimental applications.

Core Chemical Properties

Undecenoyl chloride is a colorless to pale yellow liquid with a pungent odor.^[2] Its physical and chemical properties are summarized below.

Physical and Spectroscopic Data

The fundamental properties of **undecenoyl chloride** are essential for its handling, characterization, and use in quantitative experiments.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₉ ClO	[2][3]
Molecular Weight	202.72 g/mol	[4][5]
Appearance	Colorless to light yellow clear liquid	[2]
Boiling Point	120-122 °C at 10 mmHg	[4][6]
Density	0.944 g/mL at 25 °C	[4][6]
Refractive Index (n ₂₀ /D)	1.454	[4][6]
Flash Point	93 °C (199.4 °F)	[4][7]
CAS Number	38460-95-6	[4]
EC Number	253-951-0	[4]

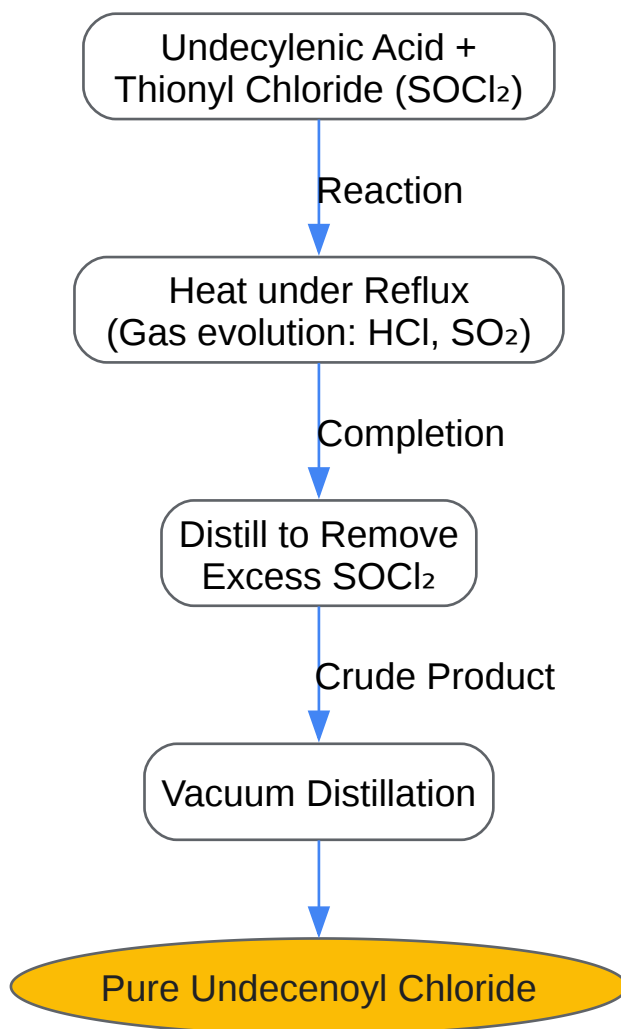
Spectroscopic data for **undecenoyl chloride** can be found in various databases, providing confirmation of its structure.[8][9][10][11]

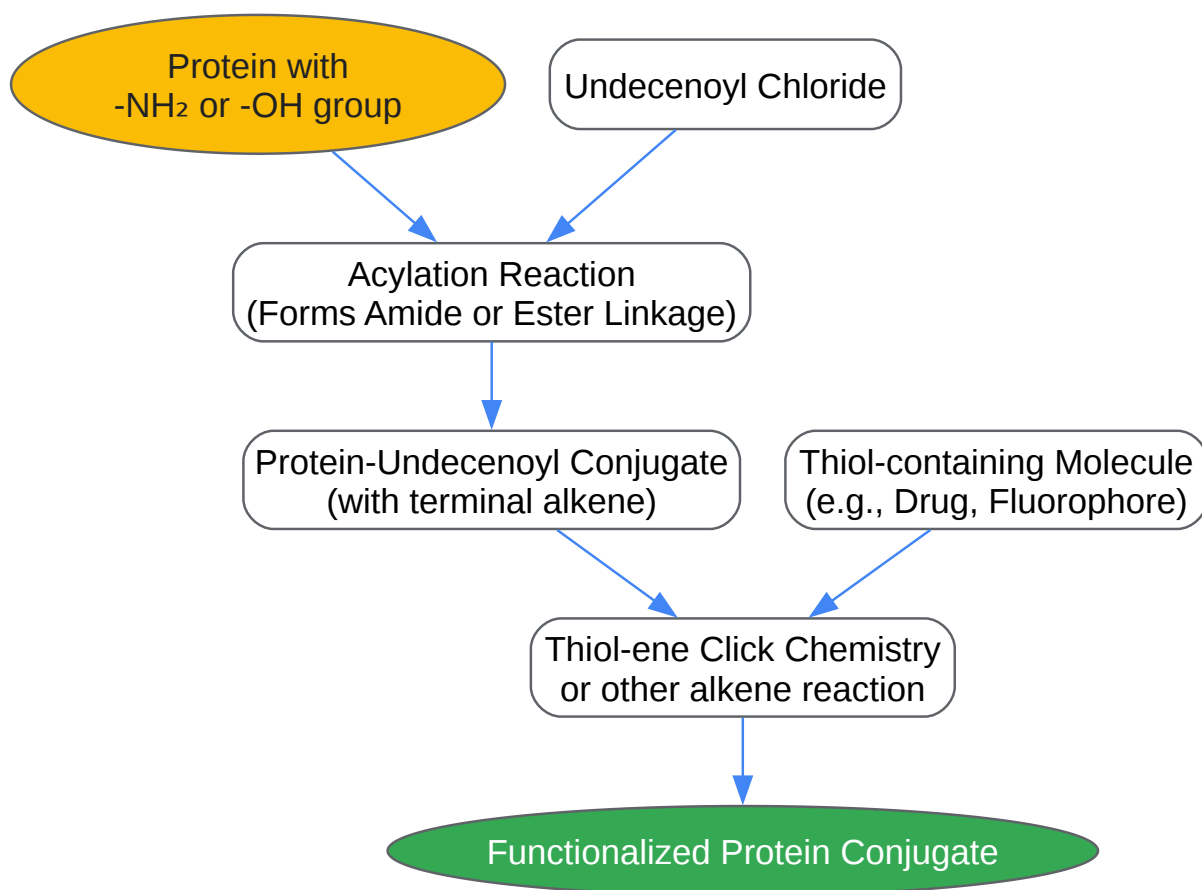
Chemical Reactivity and Mechanisms

The reactivity of **undecenoyl chloride** is dominated by the electrophilic nature of the carbonyl carbon, which is susceptible to nucleophilic attack. This reactivity is enhanced by the electron-withdrawing effects of both the chlorine and oxygen atoms.[12] It readily undergoes nucleophilic acyl substitution reactions.[3]

General Reaction Pathway

The primary mechanism for the reaction of **undecenoyl chloride** with nucleophiles is a nucleophilic addition-elimination reaction. The nucleophile first attacks the carbonyl carbon, forming a tetrahedral intermediate. Subsequently, the carbonyl double bond reforms, and the chloride ion is eliminated as a leaving group.[12]





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